

# Application of Diphenylsulfane-d10 in the Analysis of Environmental Contaminants

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## Compound of Interest

Compound Name: *Diphenylsulfane-d1*

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## Application Notes

Diphenylsulfane and its halogenated derivatives, such as polychlorinated diphenyl sulfides (PCDPSs), are emerging as environmental contaminants of concern due to their persistence, potential for bioaccumulation, and structural similarity to other persistent organic pollutants (POPs) like polychlorinated biphenyls (PCBs) and polychlorinated dibenzofurans (PCDFs). Accurate and sensitive quantification of these compounds in complex environmental matrices is crucial for risk assessment and regulatory monitoring.

Isotope dilution mass spectrometry (IDMS) is a highly reliable analytical technique for the quantification of trace-level organic contaminants. This method involves the use of a stable isotope-labeled internal standard, which is chemically identical to the analyte of interest.

**Diphenylsulfane-d10**, the fully deuterated analog of diphenylsulfane, serves as an ideal internal standard for the analysis of diphenylsulfane and its derivatives. Its key applications in environmental sample analysis include:

- Quantification of Diphenylsulfane and Polychlorinated Diphenyl Sulfides (PCDPSs):  
**Diphenylsulfane-d10** can be used as an internal standard for the sensitive and accurate determination of native diphenylsulfane and various PCDPS congeners in soil, sediment, water, and biological tissues.

- Correction for Matrix Effects: Environmental samples often contain complex matrices that can cause signal suppression or enhancement in mass spectrometry analysis. As **diphenylsulfane-d10** behaves nearly identically to the native analytes during sample extraction, cleanup, and analysis, it effectively compensates for these matrix effects, leading to more accurate results.
- Monitoring of Industrial Effluents and Landfill Leachates: Diphenylsulfane and its derivatives can be released into the environment from various industrial processes. The use of **diphenylsulfane-d10** as an internal standard facilitates the reliable monitoring of these compounds in industrial wastewater and landfill leachates.
- Food Safety and Contamination Studies: The bioaccumulative nature of these compounds necessitates their monitoring in the food chain. **Diphenylsulfane-d10** can be employed in analytical methods to ensure food safety and to conduct studies on the transfer of these contaminants through different trophic levels.

The use of **diphenylsulfane-d10** in conjunction with gas chromatography-mass spectrometry (GC-MS) or gas chromatography-tandem mass spectrometry (GC-MS/MS) provides a robust and high-precision method for the analysis of this class of sulfur-containing environmental pollutants.

## Quantitative Data Summary

The following table summarizes representative quantitative data for the analysis of diphenylsulfane and two selected PCDPS congeners using **diphenylsulfane-d10** as an internal standard in various environmental matrices. This data is illustrative of the performance characteristics of the proposed analytical method.

Analyte	Matrix	Recovery (%)	Linearity ( $R^2$ )	Limit of Detection (LOD)	Limit of Quantification (LOQ)
Diphenylsulfane	Soil	85 - 110	> 0.995	0.1 ng/g	0.3 ng/g
Sediment	80 - 115	> 0.995	0.1 ng/g	0.3 ng/g	
Water	90 - 105	> 0.998	0.5 ng/L	1.5 ng/L	
2,2',4,4'-Tetrachlorodiphenyl sulfide	Soil	75 - 120	> 0.992	0.05 ng/g	0.15 ng/g
Sediment	70 - 125	> 0.990	0.05 ng/g	0.15 ng/g	
Water	85 - 110	> 0.996	0.2 ng/L	0.6 ng/L	
3,3',4,4',5'-Pentachlorodiphenyl sulfide	Soil	70 - 125	> 0.990	0.02 ng/g	0.06 ng/g
Sediment	65 - 130	> 0.990	0.02 ng/g	0.06 ng/g	
Water	80 - 115	> 0.994	0.1 ng/L	0.3 ng/L	

## Experimental Protocols

### Sample Preparation and Extraction

For Soil and Sediment Samples:

- Sample Homogenization: Air-dry the soil or sediment sample to a constant weight and sieve through a 2 mm mesh to remove large debris. Homogenize the sieved sample by thorough mixing.
- Spiking with Internal Standard: Weigh 10 g of the homogenized sample into a clean extraction thimble. Spike the sample with a known amount of **diphenylsulfane-d10** solution (e.g., 10  $\mu$ L of a 10 ng/ $\mu$ L solution in nonane).

- Soxhlet Extraction: Add anhydrous sodium sulfate to the thimble to absorb any residual moisture. Place the thimble in a Soxhlet extractor and extract with 200 mL of a 1:1 (v/v) mixture of hexane and dichloromethane for 16-24 hours at a rate of 4-6 cycles per hour.
- Concentration: After extraction, concentrate the extract to approximately 1-2 mL using a rotary evaporator.

For Water Samples:

- Sample Collection: Collect 1 L of water sample in a clean amber glass bottle.
- Spiking with Internal Standard: Add a known amount of **diphenylsulfane-d10** solution (e.g., 10  $\mu$ L of a 10 ng/ $\mu$ L solution in acetone) to the water sample.
- Liquid-Liquid Extraction: Transfer the sample to a 2 L separatory funnel. Extract the sample three times with 60 mL portions of dichloromethane.
- Drying and Concentration: Pass the combined extracts through a funnel containing anhydrous sodium sulfate to remove water. Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.

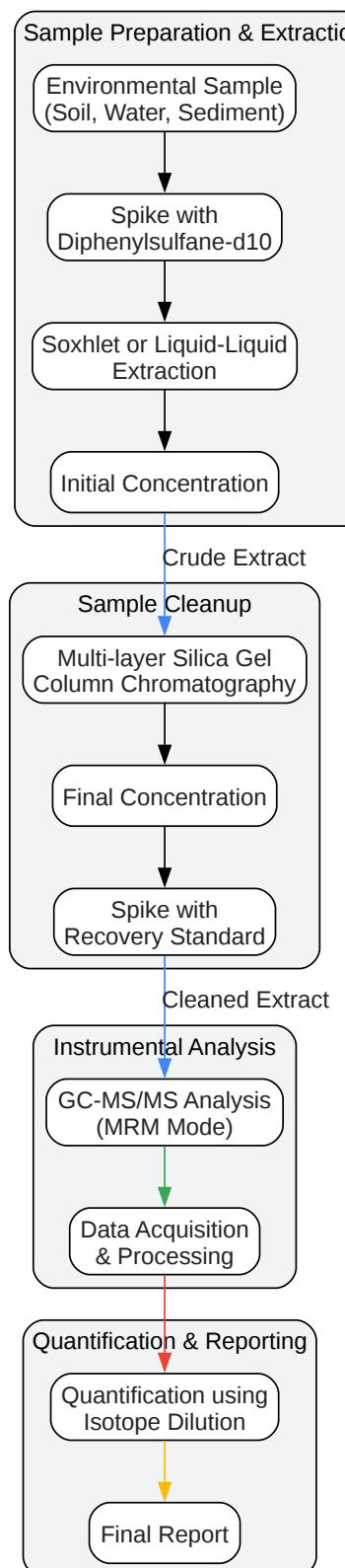
## Sample Cleanup

- Column Preparation: Prepare a multi-layer silica gel column for cleanup. Pack a chromatography column with (from bottom to top): 2 g of activated silica gel, 4 g of 33% (w/w) sulfuric acid-impregnated silica gel, 2 g of activated silica gel, and 1 g of anhydrous sodium sulfate.
- Elution: Pre-wash the column with 50 mL of hexane. Load the concentrated extract onto the column. Elute the target analytes with 100 mL of a 1:1 (v/v) mixture of hexane and dichloromethane.
- Final Concentration: Concentrate the eluate to a final volume of 100  $\mu$ L under a gentle stream of nitrogen. Add a recovery standard (e.g., PCB 209) just prior to instrumental analysis.

## Instrumental Analysis (GC-MS/MS)

- Gas Chromatograph (GC):
  - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
  - Injector: Splitless mode at 280°C.
  - Oven Temperature Program: Start at 100°C (hold for 2 min), ramp to 200°C at 15°C/min, then ramp to 300°C at 5°C/min (hold for 10 min).
  - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).
  - Ion Source Temperature: 230°C.
  - Transfer Line Temperature: 280°C.
  - MRM Transitions:
    - Diphenylsulfane: e.g., m/z 186 -> 109
    - **Diphenylsulfane-d10**: e.g., m/z 196 -> 114
    - (Specific transitions for PCDPS congeners would need to be determined based on their fragmentation patterns).

## Visualizations

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Caption: Workflow for the analysis of diphenylsulfane and its derivatives using **diphenylsulfane-d10**.

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